

Safeguarding Your Research: A Guide to Handling Chorismic Acid

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Compound of Interest

Compound Name: *Chorismic Acid*

Cat. No.: *B190787*

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **chorismic acid**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Chorismic acid and its salts are pivotal intermediates in various biosynthetic pathways, making them valuable in biochemical and pharmaceutical research.[\[1\]](#)[\[2\]](#)[\[3\]](#) However, their handling requires stringent safety protocols due to their potential health hazards. This guide outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans to mitigate risks.

Hazard Summary

Chorismic acid is classified as a hazardous substance with the following potential effects[\[3\]](#)[\[4\]](#)[\[5\]](#):

- Harmful if swallowed, inhaled, or in contact with skin.[\[4\]](#)[\[5\]](#)
- Causes serious eye and skin irritation.[\[4\]](#)[\[5\]](#)
- May cause respiratory irritation.[\[4\]](#)[\[5\]](#)
- Suspected of causing cancer and damaging fertility or the unborn child.[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **chorismic acid** to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator. [4]	To prevent inhalation of harmful dust, fumes, or aerosols. [4]
Eye and Face Protection	Appropriate protective eyeglasses or chemical safety goggles as described by OSHA. A face shield should be used in addition to goggles where there is a high risk of splashing. [4] [6] [7]	To protect against eye irritation and serious eye damage from splashes or dust. [4] [6]
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile or butyl rubber). [4] [6] [8] Gloves must be inspected before use and proper removal technique should be followed. [9]	To prevent skin contact, which can be harmful and cause irritation. [4] [9]
Body Protection	Chemical-resistant lab coat or apron. [4] In scenarios with a higher risk of exposure, chemical-resistant clothing and boots may be necessary. [7]	To protect the skin from contact with the chemical. [4]

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood with a mechanical exhaust.[\[4\]](#)[\[9\]](#)

- A safety shower and eyewash station must be readily accessible.[4]

Safe Handling Practices:

- Avoid breathing dust, fumes, gas, mists, vapors, or spray.[4]
- Avoid contact with skin and eyes.[9]
- Do not eat, drink, or smoke in areas where **chorismic acid** is handled.
- Wash hands thoroughly after handling and before breaks.[9]
- Remove and wash contaminated clothing before reuse.[4]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[9]
- Store in a cool place, with some suppliers recommending storage at -20°C.[9]

Disposal Plan

Waste Treatment:

- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[9]
- Alternatively, the material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[9]
- Do not allow the product to enter drains.[9]

Contaminated Packaging:

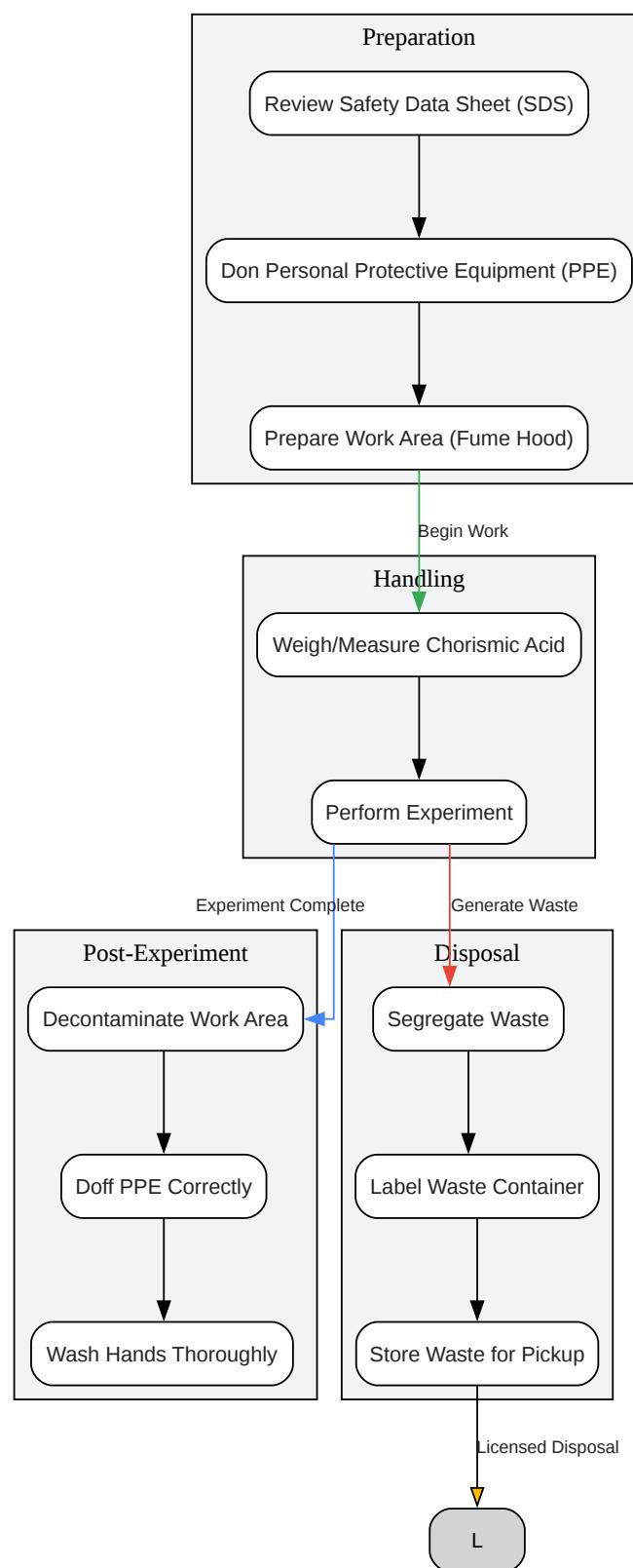
- Dispose of as unused product in accordance with local, regional, national, and international regulations.[4][9]

Spill Management:

- Evacuate personnel to a safe area.[9]

- Wear appropriate PPE, including a self-contained breathing apparatus if necessary.[9]
- Avoid dust formation.[9]
- Sweep up and shovel the spilled material into a suitable, closed container for disposal.[9]

Experimental Workflow for Safe Handling

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Caption: Workflow for the safe handling of **chorismic acid**.

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References

- 1. Chorismic acid | CymitQuimica [cymitquimica.com]
- 2. Cas 617-12-9,CHORISMIC ACID | lookchem [lookchem.com]
- 3. Chorismic acid - Wikipedia [en.wikipedia.org]
- 4. biosynth.com [biosynth.com]
- 5. Chorismic Acid | C10H10O6 | CID 12039 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. leelinework.com [leelinework.com]
- 7. quora.com [quora.com]
- 8. quicktest.co.uk [quicktest.co.uk]
- 9. bio.vu.nl [bio.vu.nl]
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